

"Anti-inflammatory agent 41" stability and storage conditions

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Compound of Interest

Compound Name: Anti-inflammatory agent 41

Cat. No.: B12383136

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Technical Support Center: Agent 41 (Antitubercular Agent-41)

Disclaimer: The information provided pertains to "Antitubercular agent-41" (CAS No. 901032-23-3). While the query specified "**Anti-inflammatory agent 41**," publicly available data for a compound with this exact designation and corresponding stability data is limited.

"Antitubercular agent-41" is the most closely related, identifiable compound for which storage and stability information is available. This agent is documented primarily for its antibacterial and antitubercular properties.^{[1][2][3]} Any potential anti-inflammatory effects have not been substantiated in the available literature. This guide is intended for research use only.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the recommended storage conditions for "Antitubercular agent-41" powder?

A: For optimal stability, the powdered form of "Antitubercular agent-41" should be stored at -20°C for long-term storage (up to 3 years) or at 4°C for shorter periods (up to 2 years).^[4]

Q2: How should I store "Antitubercular agent-41" once it is dissolved in a solvent?

A: Stock solutions of "Antitubercular agent-41" should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[4][5]} It is crucial to use freshly opened, anhydrous DMSO for

dissolution, as the compound's solubility can be significantly impacted by hygroscopic (water-absorbing) DMSO.[4]

Q3: My compound won't fully dissolve in DMSO. What should I do?

A: "Antitubercular agent-41" may require ultrasonic treatment to fully dissolve in DMSO.[4] Ensure you are using new, anhydrous DMSO, as absorbed moisture can affect solubility. If solubility issues persist, consider preparing a more dilute stock solution.

Q4: Can I store the stock solution at 4°C?

A: It is not recommended to store stock solutions at 4°C. The stability of the compound in solvent is significantly better at sub-zero temperatures. For short-term storage, -20°C is acceptable, while -80°C is recommended for longer-term storage to maintain integrity.[4][5]

Q5: How is the compound shipped, and what should I do upon receipt?

A: "Antitubercular agent-41" is typically shipped with an ice pack to maintain a cool environment during transit.[1][2] Upon receipt, the compound should be immediately transferred to the appropriate storage conditions as outlined in the tables below.

Data Presentation

Stability of Solid Form

Storage Temperature	Shelf Life	Source(s)
-20°C	≥ 2 years (up to 3 years)	[1][4]
4°C	Up to 2 years	[4]

Stability of Stock Solutions (in DMSO)

Storage Temperature	Shelf Life	Source(s)
-80°C	Up to 6 months	[4][5]
-20°C	Up to 1 month	[4][5]

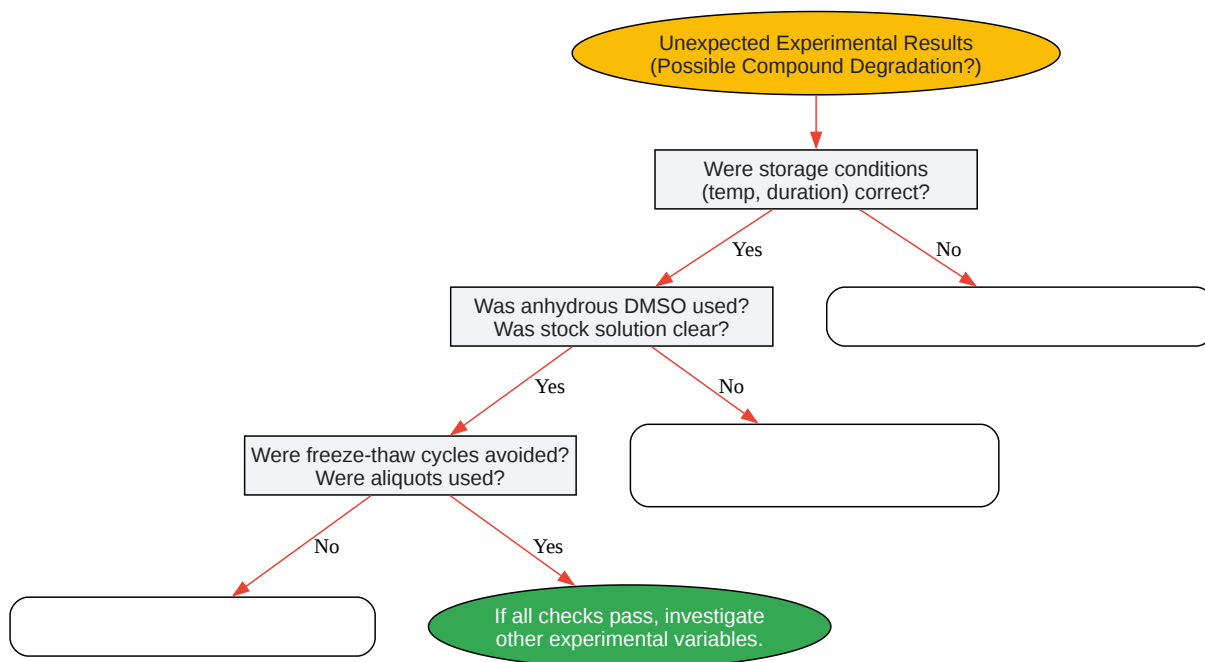
Experimental Protocols & Workflows

While specific experimental protocols for stability-indicating assays of "Antitubercular agent-41" are not publicly available, a general workflow for handling and preparing the compound for an experiment is provided below.

General Workflow for Compound Handling and Preparation

Caption: General workflow for handling and preparing "Antitubercular agent-41".

Logical Troubleshooting for Stability Issues



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Caption: Troubleshooting logic for potential stability issues of Agent 41.

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References

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